

# Technical Guide: Properties of the Aluminum-28 Isotope

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## Compound of Interest

Compound Name: Aluminum-28

Cat. No.: B1258273

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## Introduction

**Aluminum-28** ( $^{28}\text{Al}$ ) is a radioactive isotope of the element aluminum. It is an artificially produced nuclide with a short half-life, making it of interest primarily for academic and research purposes in nuclear physics and materials analysis rather than for direct applications in drug development.<sup>[1]</sup> This guide provides a comprehensive overview of the nuclear properties of **Aluminum-28**, its production, and the experimental methodologies used for its characterization.

## Core Properties of Aluminum-28

The fundamental nuclear and radioactive properties of **Aluminum-28** are summarized in the tables below.

## General Properties

Property	Value
Symbol	$^{28}\text{Al}$
Atomic Number (Z)	13
Mass Number (A)	28
Neutrons (N)	15
Isotopic Mass	27.98191001(5) u
Spin and Parity	3+

## Radioactive Decay Properties

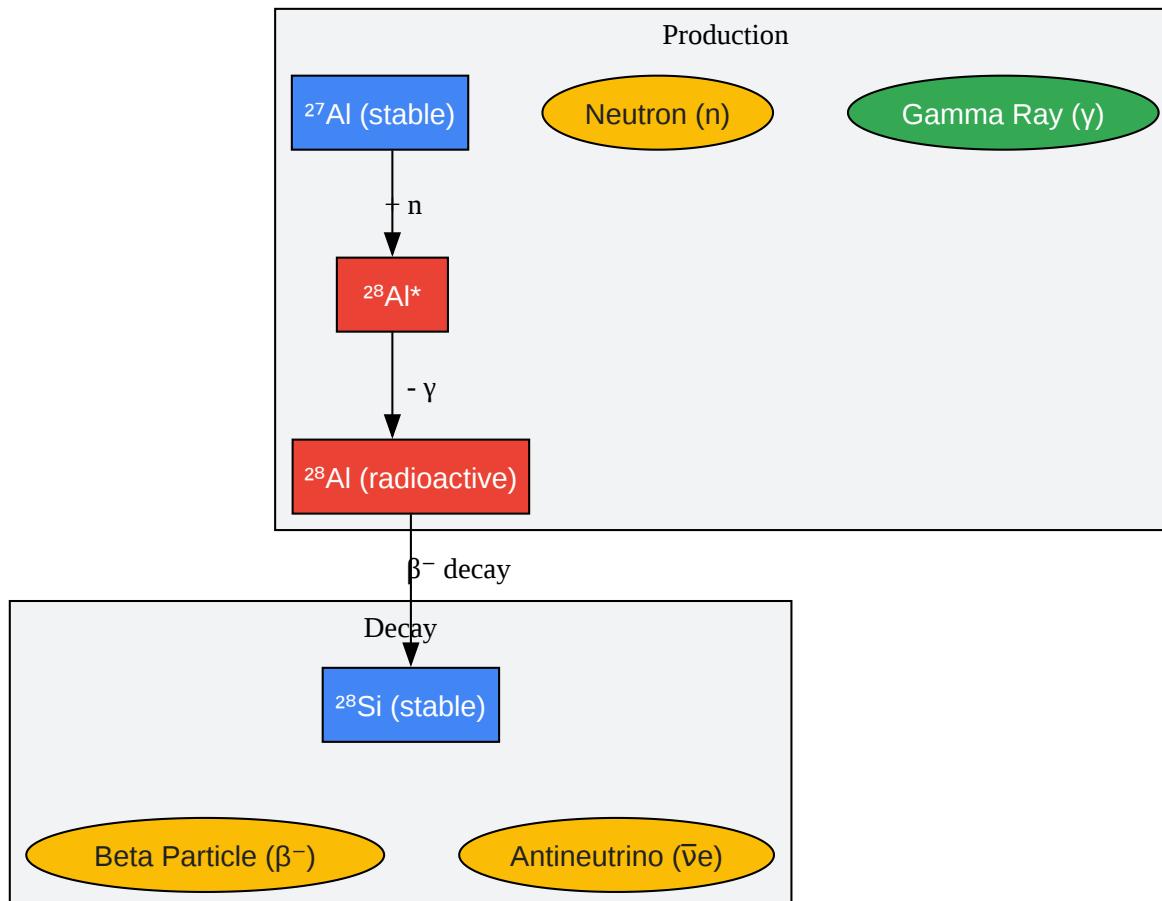
Property	Value
Half-life ( $T_{1/2}$ )	2.2414 minutes
Decay Mode	Beta minus ( $\beta^-$ )
Daughter Nuclide	Silicon-28 ( $^{28}\text{Si}$ )
Decay Energy	4.642 MeV
Beta Decay Energy	$4.642241 \pm 0.138$ keV
Gamma Energy (Intensity)	1.778987(15) MeV (100%)
Parent Nuclide	Magnesium-28 ( $^{28}\text{Mg}$ )

## Production and Decay of Aluminum-28

**Aluminum-28** is primarily produced through the neutron activation of the stable isotope Aluminum-27 ( $^{27}\text{Al}$ ).<sup>[2]</sup> This process involves the capture of a neutron by the  $^{27}\text{Al}$  nucleus, resulting in the formation of  $^{28}\text{Al}$  in an excited state, which then de-excites by emitting a gamma ray.

The decay of **Aluminum-28** occurs via beta minus ( $\beta^-$ ) decay, where a neutron in the nucleus is converted into a proton, and an electron (beta particle) and an antineutrino are emitted.<sup>[3]</sup> This process transforms **Aluminum-28** into the stable isotope Silicon-28 ( $^{28}\text{Si}$ ).

## Production and Decay Pathway



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Production and decay pathway of **Aluminum-28**.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the production and characterization of **Aluminum-28** are not commonly published in a standardized format. However, a general methodology can be outlined based on established nuclear physics techniques.

## Production of Aluminum-28 via Neutron Activation

This protocol describes a generalized procedure for producing  $^{28}\text{Al}$  by irradiating a sample of Aluminum-27 with neutrons.

**Objective:** To produce the radioactive isotope **Aluminum-28**.

**Materials:**

- A sample of high-purity Aluminum-27 (e.g., foil or powder).
- A neutron source (e.g., a research nuclear reactor, a particle accelerator, or a sealed-tube neutron generator).
- Sample holder and transfer system (pneumatic "rabbit" system is common for short-lived isotopes).
- Radiation shielding and safety equipment.

**Methodology:**

- **Sample Preparation:** A precisely weighed sample of Aluminum-27 is encapsulated in a suitable container (e.g., a polyethylene vial).
- **Irradiation:** The encapsulated sample is transported to the neutron source for irradiation. The duration of the irradiation is typically a few half-lives of the product isotope to approach saturation activity without producing excessive longer-lived impurities.
- **Sample Retrieval:** Following irradiation, the sample is retrieved from the neutron source using a rapid transfer system to minimize decay before measurement.

## Characterization of Aluminum-28 Decay

This protocol outlines the general steps for identifying and quantifying the radioactive decay of **Aluminum-28**.

**Objective:** To confirm the presence of **Aluminum-28** and measure its characteristic gamma-ray emission and half-life.

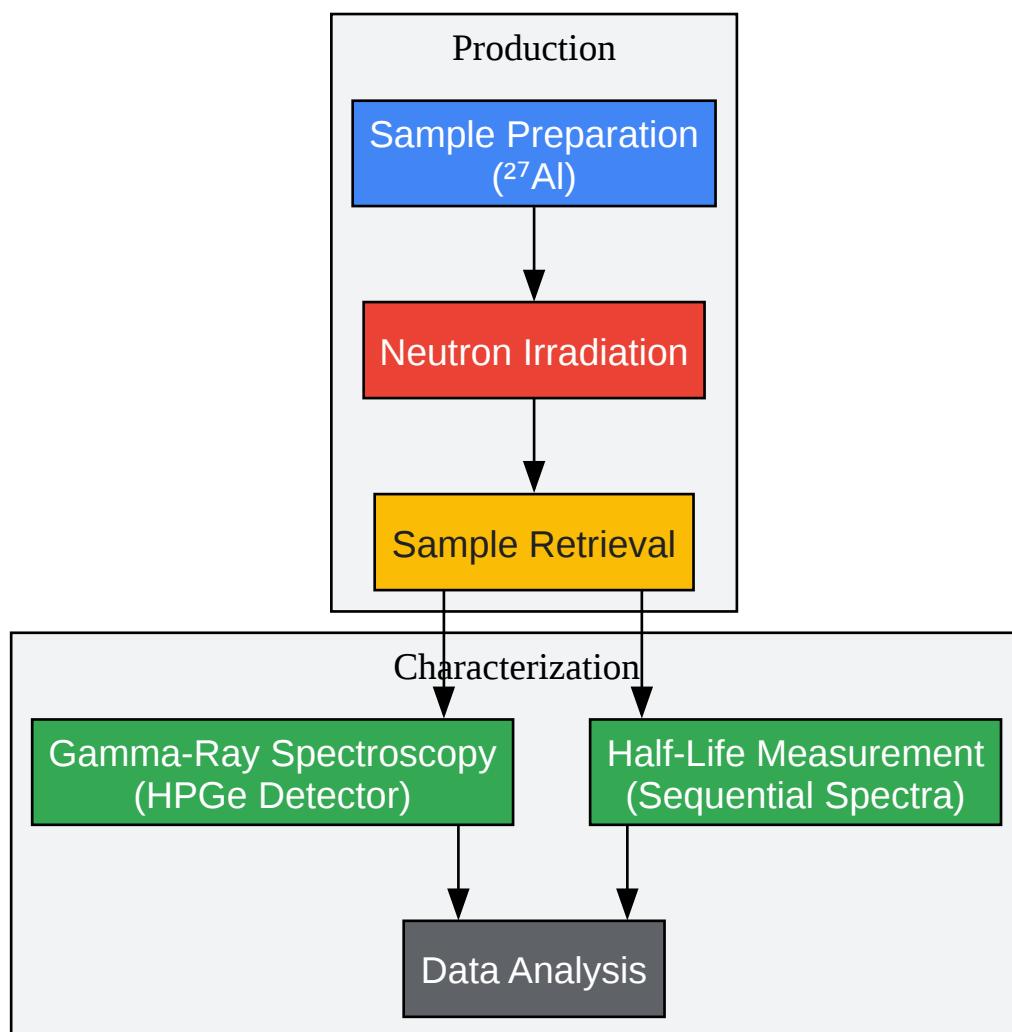
**Materials:**

- The activated **Aluminum-28** sample.
- A gamma-ray spectroscopy system, typically consisting of a high-purity germanium (HPGe) detector, a multichannel analyzer (MCA), and associated electronics.
- Lead shielding for the detector to reduce background radiation.
- Data acquisition and analysis software.

**Methodology:**

- Gamma-Ray Spectroscopy:
  - The activated sample is placed at a reproducible distance from the HPGe detector.
  - The gamma-ray spectrum is acquired for a set period. The spectrum will show a characteristic photopeak at 1.779 MeV, which is the signature of  $^{28}\text{Al}$  decay.<sup>[4]</sup>
  - The energy and intensity of the gamma-ray peak are analyzed to confirm the identity and quantify the amount of **Aluminum-28** produced.
- Half-Life Determination:
  - To measure the half-life, a series of short, sequential gamma-ray spectra are acquired.
  - The net counts in the 1.779 MeV photopeak are recorded for each spectrum along with the time at which the measurement was taken.
  - The natural logarithm of the net counts is plotted against time. The data should fall on a straight line.
  - The slope of this line is the decay constant ( $\lambda$ ).
  - The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Experimental Workflow



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Experimental workflow for **Aluminum-28** production and characterization.

## Applications in Research

Due to its short half-life, the applications of **Aluminum-28** are limited and primarily confined to educational and research settings. It serves as an excellent example for demonstrating the principles of neutron activation and radioactive decay. In materials science, it can be used in neutron activation analysis (NAA) to determine the concentration of aluminum in various samples.

## Safety Considerations

**Aluminum-28** is a radioactive material and should only be handled in a licensed facility with appropriate radiation safety protocols in place. The primary radiation hazard is from the energetic beta particles and the high-energy gamma rays emitted during its decay. Proper shielding (e.g., lead for gamma rays) and personal protective equipment should be used at all times. Due to its short half-life, the radiation hazard diminishes rapidly after production.

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